

# Application Note: Quantitative Analysis of Lipids Using a Tristearin-d9 Calibration Curve

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## Compound of Interest

Compound Name: *Tristearin-d9*

Cat. No.: *B1456414*

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## Introduction

Accurate quantification of lipid species is crucial for understanding cellular metabolism, disease pathogenesis, and for the development of novel therapeutics. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has become a primary tool for lipidomics due to its high sensitivity and specificity. The use of stable isotope-labeled internal standards is essential for correcting variations in sample preparation and instrument response, thereby ensuring the accuracy and reproducibility of quantitative data.<sup>[1]</sup>

This application note provides a detailed protocol for the quantification of triglycerides (TGs) in biological samples, such as plasma, using **Tristearin-d9** as an internal standard. **Tristearin-d9** is a deuterated form of tristearin, a common saturated triglyceride, making it an excellent internal standard for the quantification of various TG species.

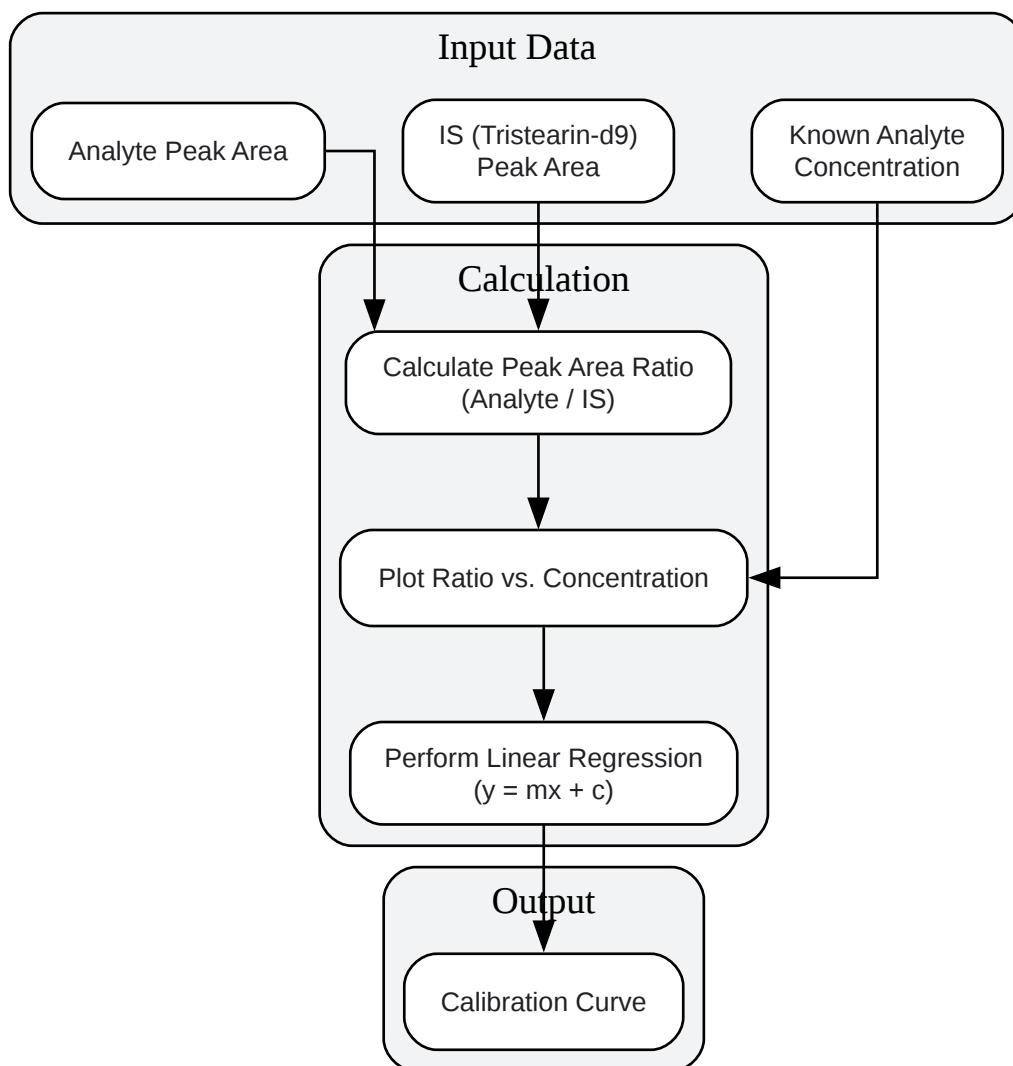
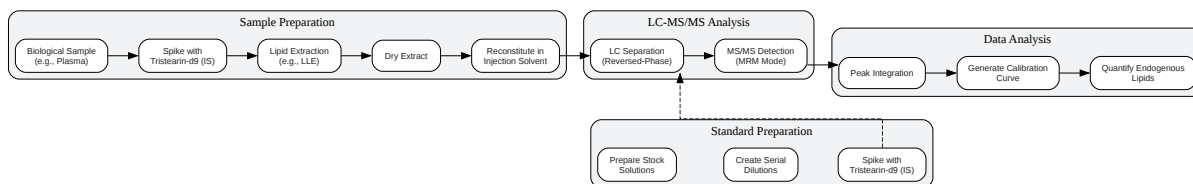
## Principle

The fundamental principle of this method relies on the addition of a known amount of **Tristearin-d9** to each sample prior to lipid extraction.<sup>[2]</sup> Since **Tristearin-d9** is chemically identical to its endogenous counterpart but isotopically distinct, it co-elutes during chromatography and experiences similar ionization effects in the mass spectrometer. A calibration curve is generated by plotting the ratio of the peak area of a non-endogenous triglyceride standard to the peak area of **Tristearin-d9** against the known concentrations of the

standard. This curve is then used to determine the concentration of endogenous triglycerides in the biological samples.

## Experimental Workflow

The overall experimental workflow for the quantitative analysis of lipids using a **Tristearin-d9** calibration curve is depicted below.



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## References

- 1. LC–MS-based multivariate statistical analysis for the screening of potential thrombin/factor Xa inhibitors from Radix Salvia Miltiorrhiza - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Selection of internal standards for accurate quantification of complex lipid species in biological extracts by electrospray ionization mass spectrometry – What, how and why? - PMC [pmc.ncbi.nlm.nih.gov]
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